

Arachidyl Sulfate Sodium Salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium eicosyl sulfate

Cat. No.: B078444

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Arachidyl sulfate sodium salt, also known as **sodium eicosyl sulfate**, is a long-chain anionic surfactant. While its applications in drug delivery formulations as a permeation enhancer and in materials science for creating specialized surfaces are emerging, comprehensive data on its biological activity and specific discovery remain limited. This technical guide synthesizes the available information on arachidyl sulfate sodium salt, including its chemical properties, a generalized synthesis protocol, and its use in studying interfacial phenomena. This document also discusses the broader context of long-chain alkyl sulfates' biological effects to provide a framework for future research and development.

Introduction and Background

Arachidyl sulfate sodium salt (CAS No. 13177-49-6) is the sodium salt of the sulfuric acid monoester of arachidyl alcohol (1-eicosanol). As a C20 alkyl sulfate, it possesses strong amphiphilic properties, making it an effective surfactant. While the specific historical details of its discovery and initial synthesis are not well-documented in publicly available literature, its existence as a research chemical and its inclusion in various patent applications suggest its utility in specialized chemical and pharmaceutical applications.

Long-chain alkyl sulfates, as a class, are known for their ability to reduce surface tension and form micelles in aqueous solutions. These properties are leveraged in a variety of applications,

including as detergents, emulsifiers, and foaming agents. In the context of drug development, such surfactants are explored for their potential to enhance the solubility and permeability of therapeutic agents.

Chemical and Physical Properties

The physicochemical properties of arachidyl sulfate sodium salt are fundamental to its function as a surfactant.

Property	Value
Chemical Name	Sodium eicosyl sulfate
Synonyms	Arachidyl sulfate sodium salt
CAS Number	13177-49-6
Molecular Formula	$C_{20}H_{41}NaO_4S$
Molecular Weight	400.59 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water
Amphiphilic Nature	Possesses a long hydrophobic C20 alkyl chain and a hydrophilic sulfate head group.

Synthesis of Arachidyl Sulfate Sodium Salt

A detailed, specific protocol for the synthesis of arachidyl sulfate sodium salt is not readily available in peer-reviewed literature. However, a general and widely used method for the synthesis of long-chain alkyl sulfates involves a two-step process: sulfation of the corresponding alcohol followed by neutralization.

Generalized Experimental Protocol

Step 1: Sulfation of Arachidyl Alcohol

The sulfation of arachidyl alcohol (1-eicosanol) can be achieved using a variety of sulfating agents. Common reagents include sulfur trioxide (SO_3), chlorosulfonic acid ($ClSO_3H$), or a

sulfur trioxide-amine complex (e.g., SO_3 ·pyridine or SO_3 ·trimethylamine) to moderate the reactivity.

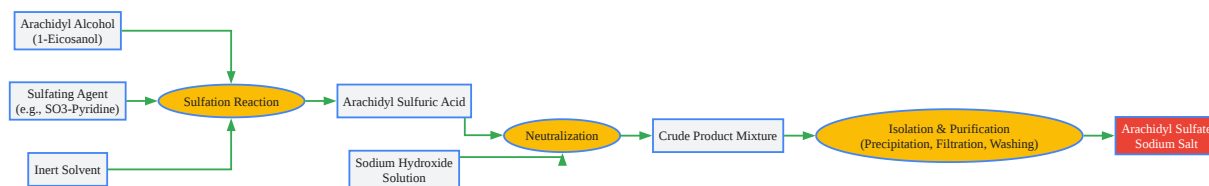
- Reaction: $\text{CH}_3(\text{CH}_2)_{19}\text{OH} + \text{SO}_3 \rightarrow \text{CH}_3(\text{CH}_2)_{19}\text{OSO}_3\text{H}$
- Procedure Outline:
 - Arachidyl alcohol is dissolved in a suitable inert solvent (e.g., dichloromethane, chloroform, or dioxane).
 - The solution is cooled in an ice bath to control the exothermic reaction.
 - The sulfating agent is added dropwise to the cooled solution with vigorous stirring.
 - The reaction mixture is allowed to slowly warm to room temperature and stirred until the reaction is complete (monitored by techniques like TLC or NMR).

Step 2: Neutralization

The resulting arachidyl sulfuric acid is then neutralized with a sodium base to yield the sodium salt.

- Reaction: $\text{CH}_3(\text{CH}_2)_{19}\text{OSO}_3\text{H} + \text{NaOH} \rightarrow \text{CH}_3(\text{CH}_2)_{19}\text{OSO}_3\text{Na} + \text{H}_2\text{O}$
- Procedure Outline:
 - The reaction mixture from Step 1 is cooled again in an ice bath.
 - An aqueous solution of sodium hydroxide or sodium carbonate is added slowly until the pH of the mixture becomes neutral or slightly alkaline.
 - The product, arachidyl sulfate sodium salt, is then isolated. This may involve precipitation from the solution, followed by filtration, washing with a cold solvent to remove impurities, and drying under vacuum.

Synthesis Workflow Diagram



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Caption: Generalized workflow for the synthesis of arachidyl sulfate sodium salt.

Biological Activity and Potential Applications

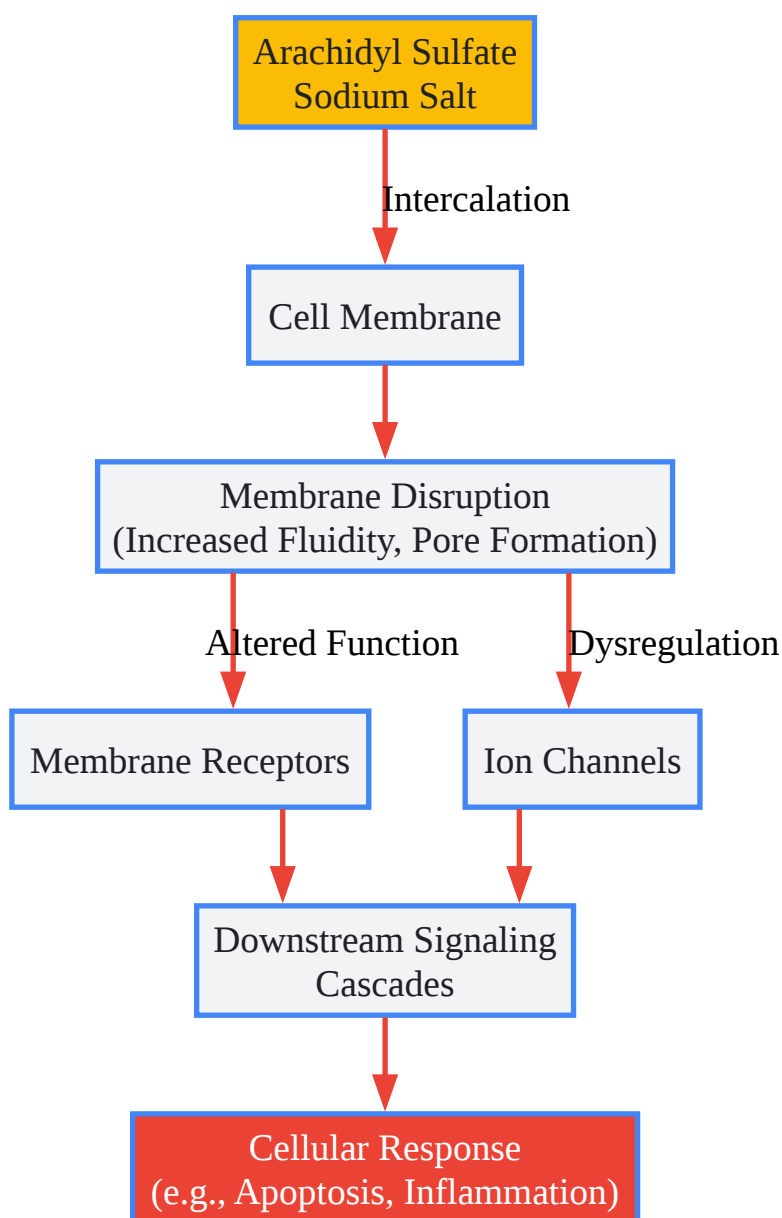
Specific quantitative data on the biological activity of arachidyl sulfate sodium salt, such as cytotoxicity (IC50 values) or effects on specific signaling pathways, are not currently available in the public domain. However, based on the known properties of long-chain anionic surfactants, several potential biological effects and applications can be inferred.

General Effects of Long-Chain Anionic Surfactants

- **Membrane Disruption:** A primary mechanism of action for many surfactants is the disruption of cell membranes. The hydrophobic tail can intercalate into the lipid bilayer, leading to increased membrane fluidity, pore formation, and eventual cell lysis at higher concentrations.
- **Protein Denaturation:** Surfactants can interact with proteins, disrupting their tertiary and quaternary structures and leading to denaturation and loss of function.
- **Permeation Enhancement:** In drug delivery, the ability of surfactants to transiently disrupt the stratum corneum or cell membranes can be harnessed to enhance the penetration of co-administered drugs. Several patents list **sodium eicosyl sulfate** as a potential permeation enhancer in topical and transdermal formulations.

Inferred Signaling Pathway Perturbation

While no specific signaling pathways have been identified for arachidyl sulfate sodium salt, the membrane-disrupting properties of surfactants could indirectly affect numerous signaling cascades that are initiated at the cell membrane.



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Caption: Hypothetical mechanism of indirect signaling pathway modulation by arachidyl sulfate sodium salt.

Experimental Protocols for Physicochemical Characterization

Arachidyl sulfate sodium salt has been used in surface science research to study the behavior of molecules at interfaces.

Langmuir Film Formation and Surface Pressure-Area Isotherms

This technique is used to characterize the behavior of amphiphilic molecules at the air-water interface.

- Apparatus: A Langmuir trough equipped with movable barriers and a surface pressure sensor (e.g., Wilhelmy plate).
- Procedure Outline:
 - The trough is filled with an aqueous subphase.
 - A solution of arachidyl sulfate sodium salt in a volatile, water-immiscible solvent (e.g., a chloroform/methanol mixture) is spread dropwise onto the subphase surface.
 - After allowing the solvent to evaporate, the movable barriers are compressed, reducing the surface area available to the monolayer.
 - The surface pressure is recorded as a function of the mean molecular area.
 - The resulting isotherm provides information about the packing and phase behavior of the surfactant molecules at the interface.

Experimental Workflow for Langmuir Film Analysis



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Caption: Experimental workflow for analyzing arachidyl sulfate sodium salt using Langmuir trough.

Conclusion and Future Directions

Arachidyl sulfate sodium salt is a long-chain anionic surfactant with potential applications in drug formulation and materials science. While its physicochemical properties as a surfactant are beginning to be explored, a significant gap exists in the understanding of its biological effects. Future research should focus on:

- **Detailed Toxicological Studies:** In vitro cytotoxicity assays on various cell lines are needed to determine its IC50 values and establish a safety profile.
- **Mechanism of Action Studies:** Investigations into its specific interactions with cell membranes and proteins will elucidate its mechanism of action as a permeation enhancer and its potential for off-target effects.
- **Signaling Pathway Analysis:** Cellular studies are required to determine if it directly or indirectly modulates specific signaling pathways.

A deeper understanding of the biological properties of arachidyl sulfate sodium salt is crucial for its safe and effective application in drug development and other biomedical fields.

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